

# 6-Bromooxazolo[4,5-b]pyridine physical properties

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## Compound of Interest

Compound Name: 6-Bromooxazolo[4,5-b]pyridine

Cat. No.: B037191

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An In-Depth Technical Guide to the Physical Properties of **6-Bromooxazolo[4,5-b]pyridine**

## Introduction

**6-Bromooxazolo[4,5-b]pyridine** is a heterocyclic organic compound that serves as a crucial building block in medicinal chemistry and materials science. Its structure, featuring a fused oxazole and pyridine ring system with a bromine substituent, makes it a versatile intermediate for developing a wide range of functionalized molecules. This guide provides a comprehensive overview of the physical properties, experimental protocols for its synthesis and characterization, and its utility in chemical synthesis, tailored for researchers, scientists, and professionals in drug development.

The bromine atom on the pyridine ring is particularly significant as it enables various palladium-catalyzed cross-coupling reactions, allowing for the introduction of diverse substituents.<sup>[1]</sup> This capability is extensively utilized in the generation of compound libraries for structure-activity relationship (SAR) studies, particularly in the discovery of kinase inhibitors for oncology indications.<sup>[1]</sup>

## Physical and Chemical Properties

**6-Bromooxazolo[4,5-b]pyridine** is a crystalline solid at room temperature.<sup>[1]</sup> It exhibits low solubility in water but is soluble in organic solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).<sup>[1]</sup> The compound is sensitive to basic conditions and has a thermal

decomposition point above 200°C.[\[1\]](#) For storage, it is recommended to keep it in a tightly sealed container at room temperature, protected from moisture.[\[1\]](#)

## Quantitative Data Summary

The key physical and chemical properties of **6-Bromooxazolo[4,5-b]pyridine** are summarized in the table below. Note that there are related compounds, such as 6-Bromo-3H-oxazolo[4,5-b]pyridin-2-one, which have different properties and are distinguished by their respective CAS numbers.

Property	Value	Source(s)
IUPAC Name	6-bromo-[ <a href="#">1</a> ][ <a href="#">2</a> ]oxazolo[4,5-b]pyridine	[ <a href="#">3</a> ]
CAS Number	1260863-86-2	[ <a href="#">1</a> ][ <a href="#">3</a> ]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrN <sub>2</sub> O	[ <a href="#">3</a> ]
Molecular Weight	199.01 g/mol	[ <a href="#">1</a> ][ <a href="#">3</a> ]
Appearance	Crystalline Solid	[ <a href="#">1</a> ]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Low water solubility; Soluble in DMSO, DMF	[ <a href="#">1</a> ]
Stability	Thermally decomposes above 200°C; Sensitive to basic conditions	[ <a href="#">1</a> ]
Purity	Typically available at ≥95% purity	[ <a href="#">1</a> ]

## Experimental Protocols

Detailed experimental procedures are critical for the synthesis and characterization of **6-Bromooxazolo[4,5-b]pyridine** and its derivatives. Below are representative protocols derived

from literature for related compounds, which illustrate the common methodologies employed.

## Synthesis of Brominated Oxazolopyridinones

While a specific protocol for **6-Bromooxazolo[4,5-b]pyridine** is not detailed in the provided results, a common method for brominating the oxazolopyridine core involves the use of N-Bromosuccinimide (NBS). The following protocol for the synthesis of the related compound, 6-bromo-oxazolo[4,5-b]pyridin-2(3H)-one, demonstrates this approach.[2][4]

Objective: To synthesize 6-bromo-oxazolo[4,5-b]pyridin-2(3H)-one via bromination.

### Materials:

- Oxazolo[4,5-b]pyridin-2(3H)-one (5.07 g)
- N-Bromosuccinimide (NBS) (7.46 g)
- N,N-Dimethylformamide (DMF) (135 ml total)
- Water (H<sub>2</sub>O)

### Procedure:

- Dissolve 5.07 g of oxazolo[4,5-b]pyridin-2(3H)-one in 85 ml of DMF in a reaction vessel under a nitrogen atmosphere.[4]
- In a separate flask, dissolve 7.46 g of NBS in 50 ml of DMF.[4]
- Add the NBS solution to the solution of oxazolopyridinone.[4]
- Allow the reaction mixture to stir at room temperature overnight.[4]
- After stirring, add 35 ml of water to the mixture and chill it.[4]
- A solid material will separate out. Filter this solid and wash it three times with 100 ml portions of water.[4]
- Dry the resulting solid in a vacuum oven at 70°C. The product can then be used directly in subsequent steps.[4] This one-step method can achieve a yield of up to 92%.[2]

## Spectroscopic Characterization (NMR)

Nuclear Magnetic Resonance (NMR) spectroscopy is a fundamental technique for the structural elucidation of organic compounds like **6-Bromooxazolo[4,5-b]pyridine**. While specific spectral data is available from sources like ChemicalBook<sup>[5]</sup>, a general protocol for acquiring such data is as follows.

Objective: To obtain  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra for structural confirmation.

Equipment:

- NMR Spectrometer (e.g., 400 MHz)
- NMR tubes
- Deuterated solvent (e.g., Chloroform-d,  $\text{CDCl}_3$ ; or  $\text{DMSO-d}_6$ )

Procedure:

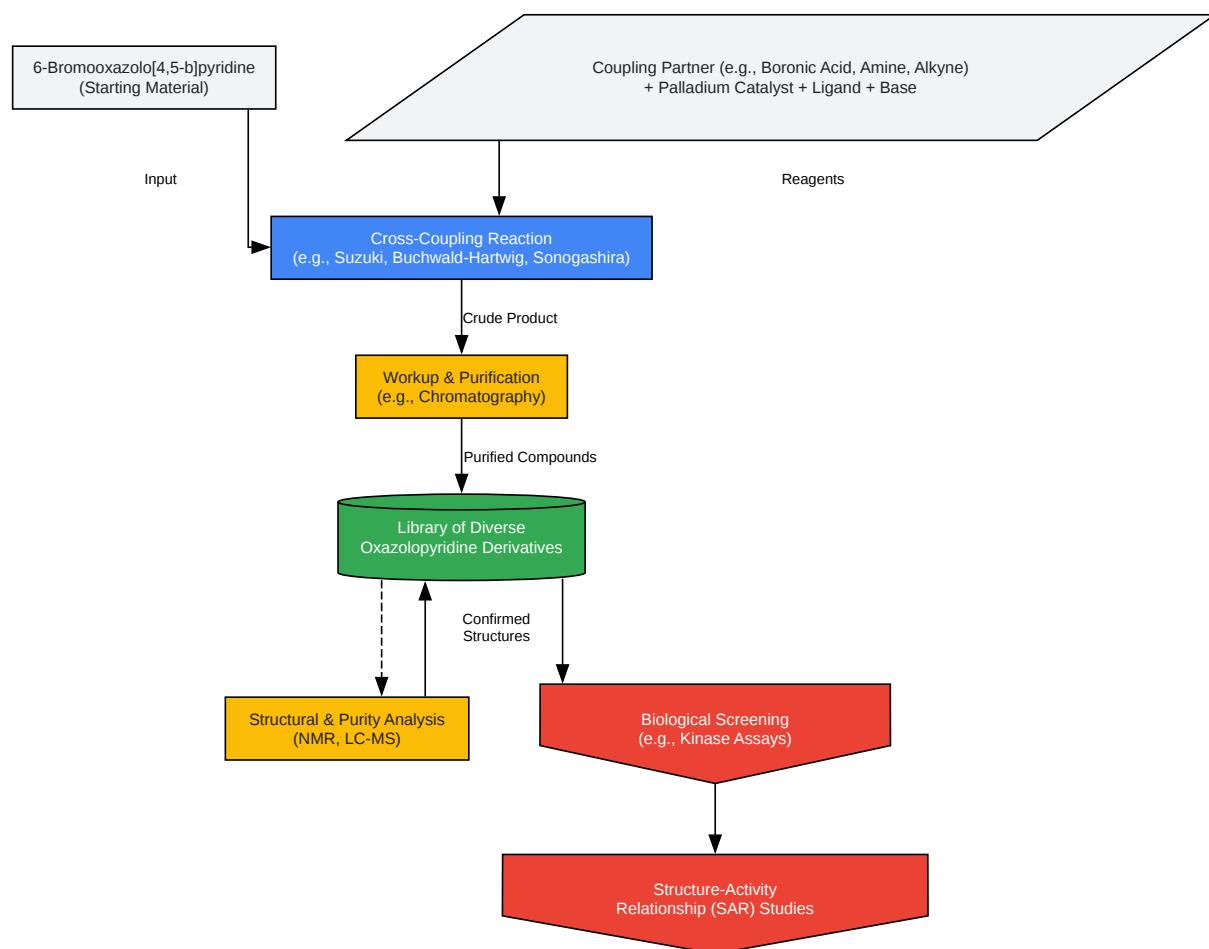
- Prepare a sample by dissolving approximately 5-10 mg of the purified compound in about 0.6-0.7 mL of a suitable deuterated solvent in a clean, dry NMR tube.
- Place the NMR tube in the spectrometer's probe.
- Tune and shim the spectrometer to optimize the magnetic field homogeneity.
- Acquire a  $^1\text{H}$  NMR spectrum. Standard pulse sequences are typically used. Data is processed using Fourier transformation.
- Acquire a  $^{13}\text{C}$  NMR spectrum. This may require a longer acquisition time due to the lower natural abundance of the  $^{13}\text{C}$  isotope.
- Process the spectra, which includes phase and baseline correction, and referencing the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).
- Analyze the spectra by interpreting chemical shifts, coupling constants, and integration values to confirm the molecular structure.

## Synthetic Utility and Workflows

The primary application of **6-Bromooxazolo[4,5-b]pyridine** in research and development is as a versatile intermediate for creating more complex molecules, particularly for drug discovery.[\[1\]](#) The bromine atom serves as a handle for introducing molecular diversity through cross-coupling reactions.

## Palladium-Catalyzed Cross-Coupling Workflow

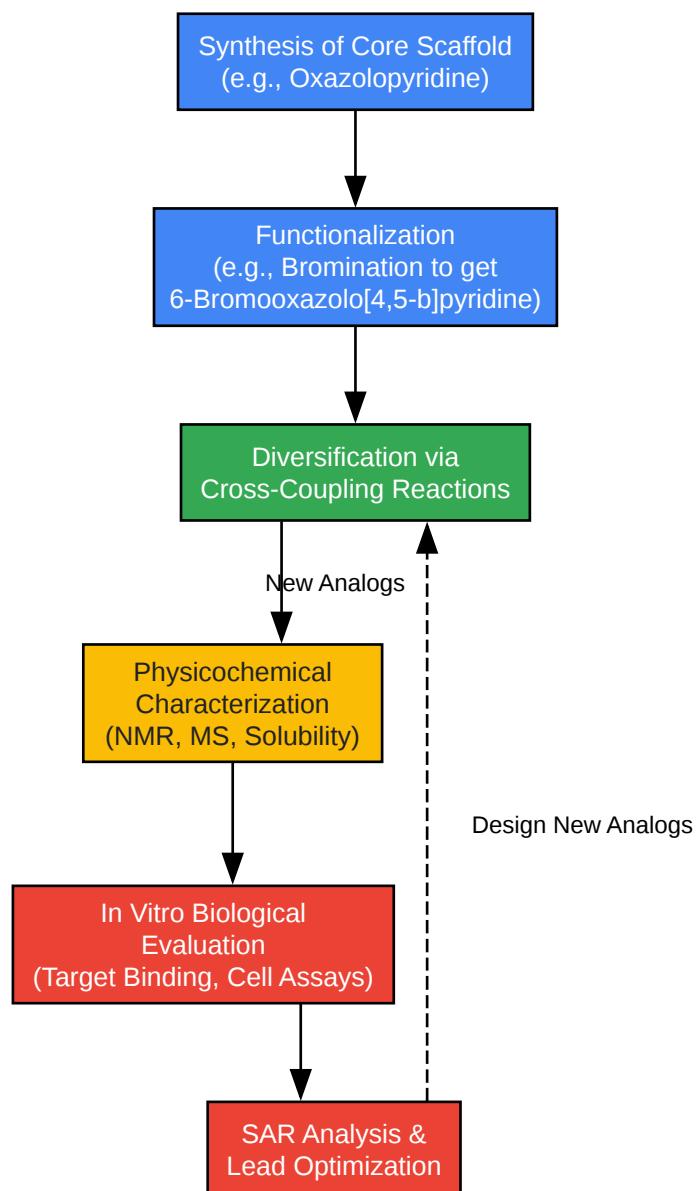
The diagram below illustrates the general workflow for utilizing **6-Bromooxazolo[4,5-b]pyridine** in palladium-catalyzed cross-coupling reactions to generate a library of derivatives for SAR studies.

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Caption: Synthetic workflow for generating compound libraries from **6-Bromooxazolo[4,5-b]pyridine**.

## General Research and Development Logic

The logical flow from initial synthesis to application in drug development involves several key stages. This process ensures that newly synthesized compounds are well-characterized and systematically evaluated for their intended biological activity.



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